

Technical Comparison: Negsehisandrin G vs. Schisandrin B

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Compound of Interest

Compound Name: *Negsehisandrin G*

CAS No.: 1023744-69-5

Cat. No.: B161695

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Executive Summary

While both compounds share the dibenzocyclooctadiene lignan core characteristic of Schisandra species, they represent divergent chemical classes with distinct pharmacological implications.^[1]

- Schisandrin B (Sch B) is a methylenedioxy-containing lignan. Its primary mechanism involves metabolic activation via cytochrome P450s (CYPs) to form a carbene intermediate, driving its potent hepatoprotective and antioxidant effects (Nrf2 activation).
- Negsehisandrin G** (Neg G) is an angeloyl-esterified lignan (Angeloyl-gomisin K3) lacking the methylenedioxy "warhead." Its bulkier structure and ester functionality suggest a different metabolic fate, likely involving esterase hydrolysis rather than CYP-mediated carbene formation, potentially offering a distinct toxicity/efficacy profile.

Structural Architecture & Logic

The fundamental difference lies in the substituents on the biphenyl core. Schisandrin B relies on a rigid methylenedioxy ring, while **Negsehisandrin G** features a flexible, bulky angeloyl

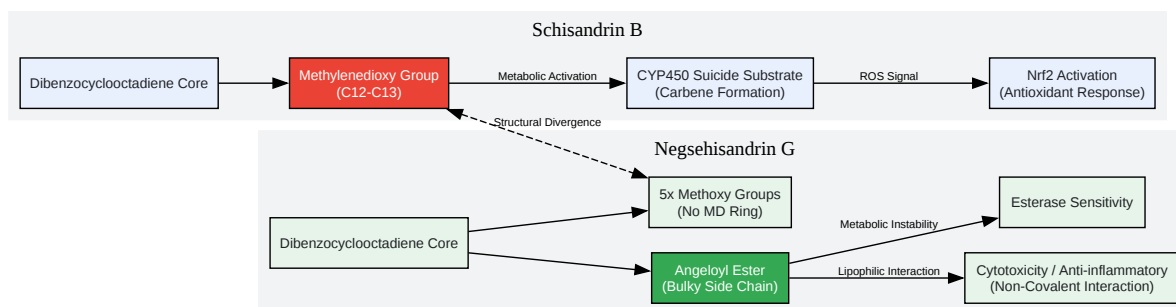
ester side chain.

Comparative Structural Data[1][3][4]

Feature	Schisandrin B (Sch B)[2][3][4][5]	Negsehisandrin G (Neg G)
CAS Registry	61281-37-6	1023744-69-5
Chemical Name	-Schisandrin	Angeloyl-(+)-gomisin K3
Formula		
MW	400.47 g/mol	484.58 g/mol
Core Skeleton	Dibenzocyclooctadiene	Dibenzocyclooctadiene
Key Substituent	Methylenedioxy group (-OCH ₂ O-)	Angeloyl ester at C3-OH
Methoxy Groups	4 Methoxy groups	5 Methoxy groups
Stereochemistry	-biphenyl configuration (typically)	-biphenyl configuration
Lipophilicity (cLogP)	~4.0 - 4.2	~5.5 - 6.0 (Higher due to ester)

Structural Logic Diagram (DOT)

The following diagram maps the structural determinants to their pharmacological consequences.



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Caption: Structural divergence map showing Schisandrin B's reliance on the methylenedioxy moiety for CYP activation versus **Negsehisantrin G**'s reliance on the angeloyl ester for lipophilic interactions.

Pharmacological Profiling & Mechanism

Mechanistic understanding is crucial for selecting the correct compound for your assay.

A. Schisandrin B: The "Warhead" Mechanism

Schisandrin B is a mechanism-based inhibitor of Cytochrome P450 enzymes.

- **Metabolism:** The methylenedioxy ring is attacked by CYP450 (specifically CYP3A).
- **Intermediate:** This cleavage generates a reactive carbene species.
- **Complexation:** The carbene covalently binds to the heme iron of the CYP enzyme, forming a stable metabolic intermediate (MI) complex.
- **Result:** This "suicide inhibition" triggers a cellular stress response, paradoxically activating the Nrf2/ARE pathway, leading to the upregulation of Phase II detoxifying enzymes (Glutathione S-transferase, Quinone reductase).

B. Negsehisandrin G: The "Steric" Mechanism

Negsehisandrin G lacks the methylenedioxy ring, meaning it cannot form the carbene intermediate.

- **Lipophilicity:** The angeloyl group significantly increases lipophilicity, potentially enhancing cell membrane permeation compared to the parent lignan (Gomisin K3).
- **Targeting:** Angeloyl-lignans often exhibit higher cytotoxicity against tumor cell lines (e.g., P-gp inhibition) due to steric hindrance preventing efflux, or direct interaction with tubulin/signaling proteins.
- **Metabolism:** The primary metabolic liability is hydrolysis of the ester bond by carboxylesterases, converting it back to Gomisin K3 (Schisanhenol).

Experimental Protocols

These protocols are designed to validate the identity and activity of the compounds.

Protocol 1: Chromatographic Separation (HPLC-UV)

Objective: Resolve **Negsehisandrin G** from Schisandrin B and impurities.

- System: Agilent 1200 or equivalent with DAD.
- Column: C18 Reverse Phase (e.g., Zorbax SB-C18, 4.6 x 250 mm, 5 µm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile[6]
- Gradient:
 - 0-20 min: 50% B
 - 65% B

- 20-35 min: 65% B
- 90% B (Neg G elutes later due to angeloyl group)
- 35-40 min: 90% B (Wash)
- Detection: 254 nm (General lignan absorption) and 280 nm.
- Expected Result: Schisandrin B elutes earlier (lower logP); **Negsehisandrin G** elutes significantly later due to the hydrophobic angeloyl tail.

Protocol 2: CYP Inhibition Assay (Differentiation Test)

Objective: Confirm the presence of the methylenedioxy "warhead" (Sch B) vs. its absence (Neg G).

- Microsomes: Rat Liver Microsomes (RLM) or Recombinant CYP3A4.
- Substrate: Testosterone (CYP3A4 probe) or Erythromycin.
- Incubation:
 - Arm A: Compound + NADPH + Microsomes (Pre-incubation 30 min).
 - Arm B: Compound + Microsomes (No NADPH) (Control).
- Measurement: Add Substrate, incubate 10 min, measure metabolite formation.
- Interpretation:
 - Schisandrin B: Significant shift in
between Arm A and Arm B (Time-dependent inhibition due to carbene complex formation).
 - **Negsehisandrin G**: Minimal shift in
(Reversible inhibition or no inhibition; no carbene formation).

References

- Chemical Identification of **Negsehisanthin G**
 - Title: **Negsehisanthin G** (Angeloyl-(+)-gomisin K3) Product Data.[2]
 - Source: ChemSrc / BioCrick.
 - URL:[[Link](#)]
- Schisanthin B Structure & Metabolism
 - Title: Investigation of in Vitro and in Vivo Metabolism of Schisanthin B from Schisandrae Fructus.[5]
 - Source: ResearchG
 - URL:[[Link](#)]
- Comparative Lignan Bioactivity
 - Title: A Comprehensive Review of Schisandra chinensis Lignans: Pharmacokinetics and Pharmacological Mechanisms.
 - Source: NIH / PubMed Central.
 - URL:[[Link](#)]
- Gomisin K3 (Schisanhenol)
 - Title: Gomisin K3 Chemical Properties and Spectral Data.[7][8][6][9]
 - Source: PhytoBank / TCI Chemicals.
 - URL:[[Link](#)]

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Epigomisin O | CAS:73036-31-4 | Manufacturer ChemFaces \[chemfaces.com\]](#)
- [3. A comprehensive review of Schisandra chinensis lignans: pharmacokinetics, pharmacological mechanisms, and future prospects in disease prevention and treatment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Frontiers | Metabolic profiling on the analysis of different parts of Schisandra chinensis based on UPLC-QTOF-MS with comparative bioactivity assays \[frontiersin.org\]](#)
- [7. A registry of the natural lignans \(Chapter 2\) - Lignans \[cambridge.org\]](#)
- [8. ias.ac.in \[ias.ac.in\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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